

An In-depth Technical Guide to 3-Aminocyclobutanol Hydrochloride

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Compound of Interest

Compound Name: *3-Aminocyclobutanol
hydrochloride*

Cat. No.: *B2644436*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical properties, synthesis, and safety information for **3-Aminocyclobutanol hydrochloride**. This compound is a valuable cyclobutane derivative used as a versatile building block and key intermediate in organic synthesis, particularly for the development of novel pharmaceutical compounds.^[1] Due to its amino and alcohol functional groups, it facilitates the creation of diverse and complex molecular structures.^[1]

It is important to note that **3-Aminocyclobutanol hydrochloride** exists as stereoisomers, primarily cis and trans configurations. The available data often pertains to a specific isomer or an unspecified mixture. This guide will specify the isomer when the information is available.

Chemical and Physical Properties

3-Aminocyclobutanol hydrochloride typically appears as a white or off-white solid.^[1] The hydrochloride salt form enhances its stability and solubility in polar solvents, making it easier to handle and store compared to its free base.^[1]

Chemical Identifiers

The following table summarizes the key chemical identifiers for **3-Aminocyclobutanol hydrochloride** and its common isomers.

Property	Value	Isomer	Source
CAS Number	1036260-25-9	Unspecified	[2]
1219019-22-3	cis	[1][3]	
1205037-95-1	trans	[4][5]	
Molecular Formula	C ₄ H ₁₀ ClNO	All	[3]
Molecular Weight	123.58 g/mol	All	[1][3]
InChI Key	XUMSHCRPQCZRGX -UHFFFAOYSA-N	Unspecified	
SMILES	Cl.NC1CC(C1)O	Unspecified	

Physical Properties

Comprehensive quantitative physical data for **3-Aminocyclobutanol hydrochloride** is not widely available in public literature. Many properties are listed as not applicable or have not been determined.

Property	Value	Source
Appearance	White or off-white solid	[1]
Melting Point	Data not available	[1][5]
Boiling Point	Data not available	[1][5]
Flash Point	Not applicable	
Solubility	Enhanced solubility in polar solvents like water	[1]
Density	Data not available	[1]

Synthesis and Reactivity

As a bifunctional molecule, **3-Aminocyclobutanol hydrochloride**'s reactivity is characterized by its primary amine and secondary alcohol groups. It serves as a precursor for creating

specialty chemicals and is a key intermediate in the synthesis of various pharmaceutical compounds, including Tyk2 inhibitors.[1][6]

Experimental Protocol: Synthesis of trans-3-Aminocyclobutanol

The following protocol is an adapted methodology for the synthesis of the free base, trans-3-aminocyclobutanol, from a cis-precursor, as described in patent CN112608243A.[6] The final hydrochloride salt can be obtained by treating the free base with hydrochloric acid.

Step 1: Mitsunobu Reaction for Stereochemical Inversion

- cis-3-dibenzyl amino butyl alcohol and a carboxylic acid are reacted in the presence of a condensing agent (e.g., DIAD or DEAD and a phosphine like PPh_3).
- This reaction inverts the stereochemistry at the hydroxyl-bearing carbon, resulting in the formation of a trans-3-dibenzyl amino butyl carboxylate ester.[6]

Step 2: Alkaline Hydrolysis

- The resulting trans-ester is hydrolyzed under alkaline conditions.
- A solution of sodium hydroxide or potassium hydroxide is used to cleave the ester bond, yielding trans-3-dibenzyl cyclobutanol.[6]

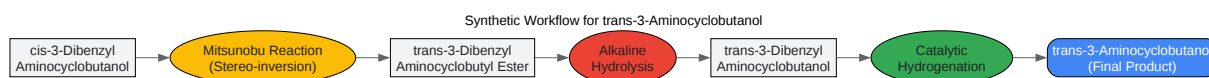
Step 3: Catalytic Hydrogenation (Debenzylation)

- The protective benzyl groups are removed from the trans-3-dibenzyl cyclobutanol via catalytic hydrogenation.
- Procedure: 100g of trans-3-dibenzylcyclobutanol is dissolved in 1000mL of an alcohol solvent such as isopropanol or methanol. 10g of a catalyst, typically 10% Palladium on Carbon (Pd/C) or Palladium Hydroxide, is added to the solution in a hydrogenation reactor.[6]
- The reactor is purged with nitrogen and then pressurized with hydrogen gas to 1.0-1.2 MPa.

- The reaction mixture is heated to 30-45°C and stirred for approximately 24 hours.[6]
- Upon completion, the catalyst is removed by filtration. The filtrate is concentrated under reduced pressure to yield the crude product, which can be purified by rectification to obtain pure trans-3-aminocyclobutanol.[6]

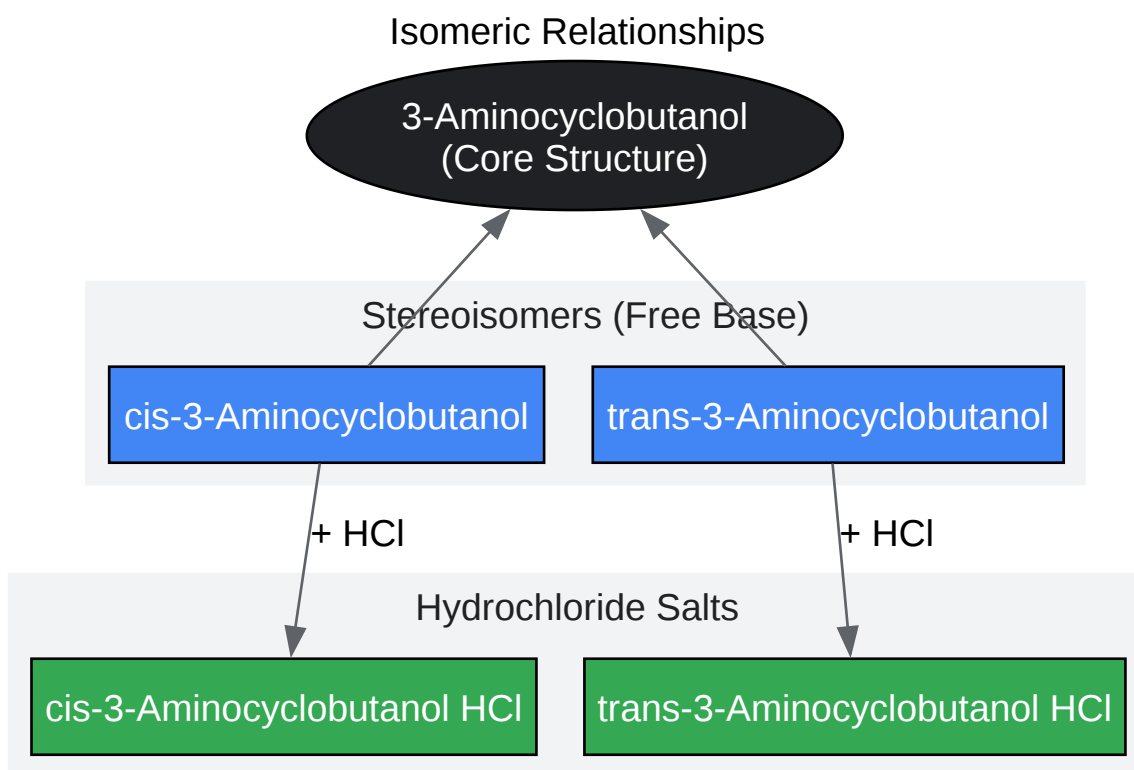
Visualizations

The following diagrams illustrate the synthetic workflow and the isomeric relationships of 3-Aminocyclobutanol.



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Caption: A diagram illustrating the multi-step synthesis of trans-3-aminocyclobutanol.



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Caption: Relationship between the core structure, isomers, and their hydrochloride salts.

Spectral Data

While detailed spectral analyses such as ^1H NMR, ^{13}C NMR, or Mass Spectrometry for **3-Aminocyclobutanol hydrochloride** are not readily available in public databases, spectral data for the free base form (trans-3-aminocyclobutanol) has been reported.[7] Researchers requiring specific spectral data for the hydrochloride salt should perform their own analyses upon acquisition of the material.

Safety and Handling

3-Aminocyclobutanol hydrochloride is classified as harmful if swallowed.[8] Standard laboratory safety protocols should be followed when handling this compound.

GHS Hazard Information

Category	Information	Source
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed	
Hazard Class	Acute Toxicity 4 (Oral)	

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use only in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[3][4][9]
- Storage: Store in a cool, dry, and well-ventilated place.[3][4] Keep the container tightly closed. For long-term stability, it is recommended to store under an inert gas (Nitrogen or Argon) at 2-8°C.[1]
- First Aid:
 - If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[4][10]
 - If on Skin: Wash off with plenty of soap and water. If skin irritation occurs, get medical advice.[4][10]
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing.[4]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

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